

Molecular weight and formula of 5-(Bromomethyl)undecane

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Compound of Interest

Compound Name: 5-(Bromomethyl)undecane

Cat. No.: B151729

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An In-Depth Technical Guide to **5-(Bromomethyl)undecane** for Advanced Research and Development

Authored by: A Senior Application Scientist

Introduction

5-(Bromomethyl)undecane (CAS No. 85531-02-8) is a halogenated alkane that serves as a versatile intermediate and building block in various fields of chemical synthesis.^[1] Its unique structure, featuring a C12 alkyl chain, imparts significant lipophilicity, while the reactive bromomethyl group provides a key site for nucleophilic substitution.^[1] This combination of properties makes it a valuable reagent for researchers and drug development professionals, particularly in the synthesis of novel surfactants, organic electronic materials, and pharmaceutical intermediates.^{[1][2][3]} This guide provides a comprehensive overview of the physicochemical properties, synthesis, reactivity, applications, and safety protocols associated with **5-(Bromomethyl)undecane**.

Physicochemical Properties

A thorough understanding of a compound's physical and chemical characteristics is fundamental to its effective application in a laboratory setting. The properties of **5-(Bromomethyl)undecane** are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₅ Br	[1][2][4][5]
Molecular Weight	249.23 g/mol	[2][4][5]
CAS Number	85531-02-8	[1][4][5]
Appearance	Colorless to light yellow, clear to cloudy liquid	[1][3][6]
Predicted Boiling Point	271.6 ± 8.0 °C	[1][3]
Predicted Density	1.037 ± 0.06 g/cm ³	[1][3][7]
Purity	Typically >97.0% (GC)	[1][6]

Synthesis and Purification Protocol

The synthesis of **5-(Bromomethyl)undecane** is most commonly achieved through the bromination of the corresponding alcohol, 2-butyl-1-octanol. The following protocol is a well-established method that provides a good yield and high purity of the final product.[2][3][7]

Rationale for Method Selection

The use of triphenylphosphine and bromine (or a bromine equivalent like N-bromosuccinimide) to convert a primary alcohol to an alkyl bromide is a standard and reliable transformation in organic synthesis, known as the Appel reaction. This method is favored for its relatively mild conditions and high efficiency, minimizing the formation of byproducts that can be difficult to remove from a lipophilic molecule like **5-(Bromomethyl)undecane**. The purification by silica gel column chromatography is essential to remove the triphenylphosphine oxide byproduct and any unreacted starting material.

Experimental Protocol: Synthesis from 2-Butyl-1-octanol

Materials:

- 2-Butyl-1-octanol (100 mmol)
- Triphenylphosphine (100 mmol)

- Bromine (100 mmol)
- Dichloromethane (DCM), anhydrous (250 mL)
- Sodium Carbonate (Na_2CO_3)
- Hexane
- Petroleum Ether
- Silica Gel

Procedure:

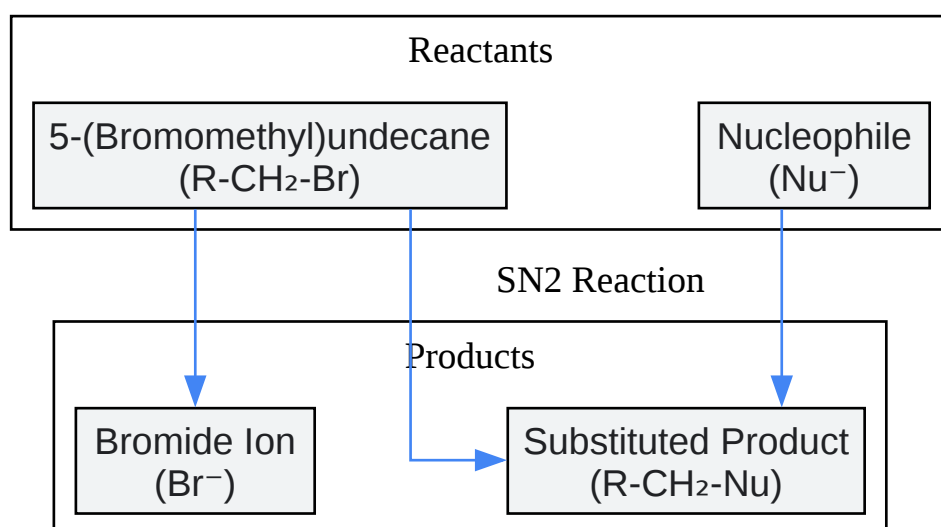
- **Reaction Setup:** Dissolve triphenylphosphine (26.18 g, 100 mmol) in 250 mL of anhydrous dichloromethane (DCM) in a round-bottom flask. Bubble argon gas through the solution for 10 minutes to create an inert atmosphere.[\[2\]](#)[\[3\]](#)
- **Reagent Addition:** Cool the flask to 0 °C using an ice bath. Slowly add bromine (5.11 mL, 100 mmol) to the solution. Following the bromine addition, add 2-butyl-1-octanol (18.635 g, 100 mmol) dropwise while maintaining the temperature at 0 °C.[\[2\]](#)[\[3\]](#)
- **Reaction Progression:** Stir the reaction mixture at 0 °C for 30 minutes, then allow it to warm to room temperature and stir overnight.[\[2\]](#)[\[3\]](#)[\[7\]](#)
- **Workup:** After the reaction is complete, add a small amount of sodium carbonate to neutralize any remaining acid. Remove the DCM by distillation under reduced pressure.[\[2\]](#)[\[3\]](#)
- **Initial Purification:** Filter the residue and wash it with hexane. This will help to remove the bulk of the triphenylphosphine oxide.[\[2\]](#)[\[7\]](#)
- **Final Purification:** Purify the crude product by silica gel column chromatography, using petroleum ether as the eluent. This will yield a colorless oily product. A typical yield is around 88%.[\[2\]](#)[\[3\]](#)

Structural Confirmation: The structure of the synthesized **5-(Bromomethyl)undecane** should be confirmed by spectroscopic methods, such as ^1H NMR and ^{13}C NMR.[\[2\]](#)[\[3\]](#)

- ^1H NMR (400 MHz, CDCl_3): δ 3.45 (d, J = 4.8 Hz, 2H), 1.59 (m, 1H), 1.40-1.21 (m, 16H), 0.90 (q, J = 6.9 Hz, 6H).[2][3]
- ^{13}C NMR (125 MHz, CDCl_3): δ 39.88, 39.62, 32.71, 32.40, 31.95, 29.61, 28.92, 26.68, 22.99, 22.80, 14.25, 14.21.[2][3]

Chemical Reactivity and Applications

The primary driver of **5-(Bromomethyl)undecane**'s utility is the reactivity of its bromomethyl group. This functional group makes the compound an excellent electrophile, readily participating in nucleophilic substitution reactions ($\text{S}_\text{N}2$).[1]



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Caption: General $\text{S}_\text{N}2$ reaction pathway of **5-(Bromomethyl)undecane**.

This reactivity is leveraged in several key applications:

- Surfactant Synthesis:** It is used as a reagent in the synthesis of alkyl triazole glycosides (ATGs), which represent a novel class of bio-related surfactants.[2][3] The long alkyl chain of **5-(Bromomethyl)undecane** forms the hydrophobic tail of the surfactant molecule.
- Organic Electronics:** In the field of materials science, **5-(Bromomethyl)undecane** is utilized in the development of organic electronic materials.[1] It can function as an acceptor material

in organic photovoltaic (OPV) cells, contributing to efficient electron transfer for electricity generation.[8]

- **Pharmaceutical Intermediates:** The ability to easily couple **5-(Bromomethyl)undecane** with other molecular fragments makes it a valuable intermediate in the synthesis of more complex molecules, including potential drug candidates.[1] While direct applications in drug discovery are not extensively documented in the provided search results, its role as a building block is clear.

Safety, Handling, and Storage

As with any chemical reagent, proper safety protocols must be followed when handling **5-(Bromomethyl)undecane**.

Hazard Identification:

- **Skin Irritation:** Causes skin irritation (H315).[4][7][9]
- **Eye Irritation:** Causes serious eye irritation (H319).[4][9]
- **Flammability:** Flammable liquid and vapor.

Recommended Precautions:

- **Personal Protective Equipment (PPE):** Wear protective gloves, eye protection (goggles or face shield), and a lab coat.[9][10]
- **Handling:** Use only in a well-ventilated area, preferably under a chemical fume hood.[10] Wash hands thoroughly after handling.[9] Keep away from heat, sparks, open flames, and hot surfaces.
- **Storage:** Store in a tightly closed container in a dry, well-ventilated place.[3] Recommended storage is at room temperature in a cool, dark place.[9]

First Aid Measures:

- **If on Skin:** Take off immediately all contaminated clothing. Rinse skin with plenty of water. If skin irritation occurs, get medical advice.[9]

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[9][10]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[10]
- If Swallowed: Do NOT induce vomiting. Rinse mouth and seek medical attention.[10]

Conclusion

5-(Bromomethyl)undecane is a valuable and versatile chemical intermediate with established applications in the synthesis of surfactants and advanced materials. Its straightforward synthesis and predictable reactivity make it an important tool for researchers in both academic and industrial settings. Adherence to strict safety protocols is essential when working with this compound to mitigate the risks of skin and eye irritation.

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